

A Comprehensive Technical Guide to 2-Methoxy-4-(trifluoromethyl)benzaldehyde

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Compound of Interest

Compound Name: 2-Methoxy-4-(trifluoromethyl)benzaldehyde

Cat. No.: B141575

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This in-depth technical guide provides a detailed overview of the core physicochemical properties of **2-Methoxy-4-(trifluoromethyl)benzaldehyde**, a key aromatic aldehyde intermediate in various chemical syntheses. This document outlines its known physical and chemical characteristics, provides detailed experimental protocols for their determination, and includes essential safety and handling information.

Core Physicochemical Properties

2-Methoxy-4-(trifluoromethyl)benzaldehyde is a white, crystalline solid at room temperature. Its chemical structure incorporates a methoxy group and a trifluoromethyl group on the benzaldehyde backbone, which significantly influences its reactivity and physical properties.

Property	Value	Reference
Molecular Formula	C ₉ H ₇ F ₃ O ₂	[1]
Molecular Weight	204.15 g/mol	[1]
Melting Point	51-55 °C	[1]
Boiling Point	246.6 °C at 760 mmHg	
Appearance	White Solid-Crystalline	[1]
Purity	99%	[1]
CAS Number	132927-09-4	

Spectroscopic Data

While specific experimental spectra for **2-Methoxy-4-(trifluoromethyl)benzaldehyde** are not readily available in public databases, a transmission Infrared (IR) spectrum has been recorded.

- Infrared (IR) Spectrum: An FTIR spectrum is available on SpectraBase, which can be used to identify functional group vibrations.[2]

Experimental Protocols

The following are detailed methodologies for the determination of key physicochemical properties of chemical compounds like **2-Methoxy-4-(trifluoromethyl)benzaldehyde**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline **2-Methoxy-4-(trifluoromethyl)benzaldehyde** is placed in a capillary tube, which is then sealed at one end.

- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a controlled rate.
- **Observation:** The temperatures at which the substance begins to melt and when it becomes completely liquid are recorded. This range is the melting point. For a pure substance, this range is typically narrow.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology:

- **Sample Preparation:** A small volume of the liquid sample is placed in a test tube.
- **Apparatus:** A boiling point apparatus, such as a Thiele tube or a distillation setup, is used along with a thermometer.
- **Procedure:** The test tube is heated in a controlled manner.
- **Observation:** The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. The atmospheric pressure should also be recorded as it affects the boiling point.

Solubility Assessment

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

- **Solvent Selection:** A range of common laboratory solvents (e.g., water, ethanol, acetone, dichloromethane, toluene) should be chosen.

- Procedure: A small, measured amount of **2-Methoxy-4-(trifluoromethyl)benzaldehyde** is added to a known volume of each solvent in a test tube at a specific temperature (e.g., room temperature).
- Observation: The mixture is agitated, and the solubility is observed. This can be qualitatively described (e.g., soluble, partially soluble, insoluble) or quantitatively determined by measuring the concentration of the saturated solution. While specific data for this compound is not available, related compounds like 2-(Trifluoromethyl)benzaldehyde are noted to be soluble in most organic solvents.[\[3\]](#)

Safety and Handling

2-Methoxy-4-(trifluoromethyl)benzaldehyde is classified as a hazardous substance. Adherence to safety protocols is crucial.

Hazard Identification:

- Skin Corrosion/Irritation: Category 2[\[4\]](#)
- Serious Eye Damage/Eye Irritation: Category 2[\[4\]](#)
- Specific target organ toxicity (single exposure): Category 3 (Respiratory system)[\[4\]](#)

Precautionary Measures:

- Handling: Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[\[1\]](#)[\[4\]](#)
- Storage: Store in a cool, well-ventilated place. Keep the container tightly closed.[\[5\]](#)

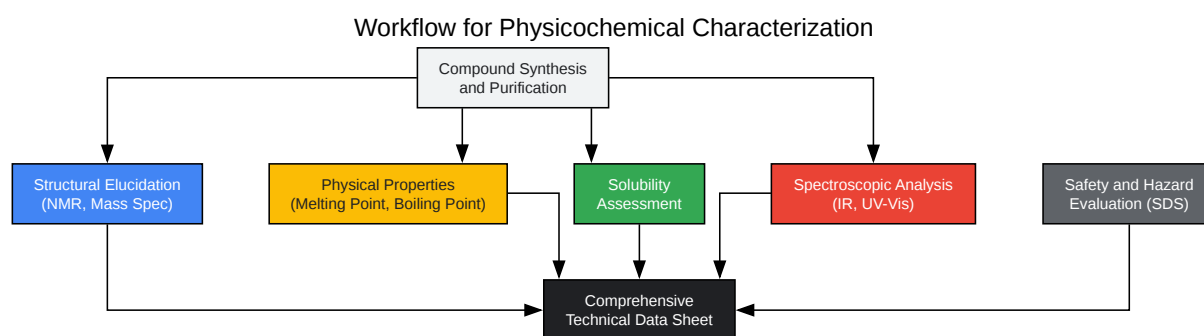
First-Aid Measures:

- Inhalation: If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[4\]](#)

- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[4]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of a chemical compound like **2-Methoxy-4-(trifluoromethyl)benzaldehyde**.



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Caption: Logical workflow for the physicochemical characterization of a chemical compound.

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